

Safety and handling procedures for Oleic diethanolamide in the lab

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Compound of Interest

Compound Name: *Oleic diethanolamide*

Cat. No.: *B148201*

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Application Notes and Protocols for Oleic Diethanolamide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Oleic diethanolamide, also known as Oleamide DEA, is a nonionic surfactant derived from the reaction of oleic acid with diethanolamine.^{[1][2]} It is a viscous, pale yellow to amber-colored liquid commonly used in industrial, household, and personal care products for its properties as an emulsifier, foam stabilizer, viscosity builder, and corrosion inhibitor.^{[3][4][5][6]} In a laboratory setting, particularly in drug development and formulation, it can be utilized as a solubilizer, emulsifying agent for creating stable oil-in-water or water-in-oil emulsions, and as a component in topical delivery systems.^{[2][3]}

Given its chemical nature and potential hazards, strict adherence to safety and handling protocols is mandatory to ensure personnel safety and experimental integrity. These notes provide comprehensive guidance on its safe handling, storage, emergency procedures, and a sample experimental protocol relevant to formulation science.

Physicochemical and Hazard Data

Proper handling begins with understanding the substance's properties and hazards.

Physical and Chemical Properties

Oleic diethanolamide is typically a viscous liquid at room temperature.[3][5] It is moderately soluble in water and soluble in various organic solvents.[3][7]

Property	Value	Source(s)
CAS Number	93-83-4	[4][5]
Molecular Formula	C ₂₂ H ₄₃ NO ₃	[5][8]
Molecular Weight	369.6 g/mol	[8]
Appearance	Pale yellow to amber viscous liquid	[3][5]
Density	~0.96 g/cm ³	[4][5]
Boiling Point	Decomposes before boiling; ~360°C (in vacuum)	[1][3]
Solubility	Moderately soluble in water; Soluble in organic solvents (e.g., ethanol, DMSO)	[3][5][7]
pH (1% aqueous solution)	8.0 - 11.0	[5]

Hazard Identification and Classification

Oleic diethanolamide is classified as a hazardous substance. It is a known skin and eye irritant and is toxic to aquatic life with long-lasting effects.[8][9][10]

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement	Source(s)
Skin Irritation	GHS07	Warning	H315: Causes skin irritation	[8][9]
Eye Irritation	GHS07	Warning	H319: Causes serious eye irritation	[8][9]
Chronic Aquatic Toxicity	GHS09	Warning	H411: Toxic to aquatic life with long lasting effects	[8][9]

Toxicological Summary

Acute toxicity data indicates low toxicity via oral and dermal routes. However, repeated exposure can cause skin irritation.[6][8][10]

Test	Species	Route	Value	Source(s)
LD50	Rat	Oral	10,000 mg/kg	[10]
LD50	Rabbit	Dermal	>2000 mg/kg (24 Hours)	[10]

Note: While studies have not found evidence of carcinogenic activity in rats or mice under specific dermal study conditions, products containing diethanolamides should not be used in formulations where N-nitroso compounds can be formed.[8][11]

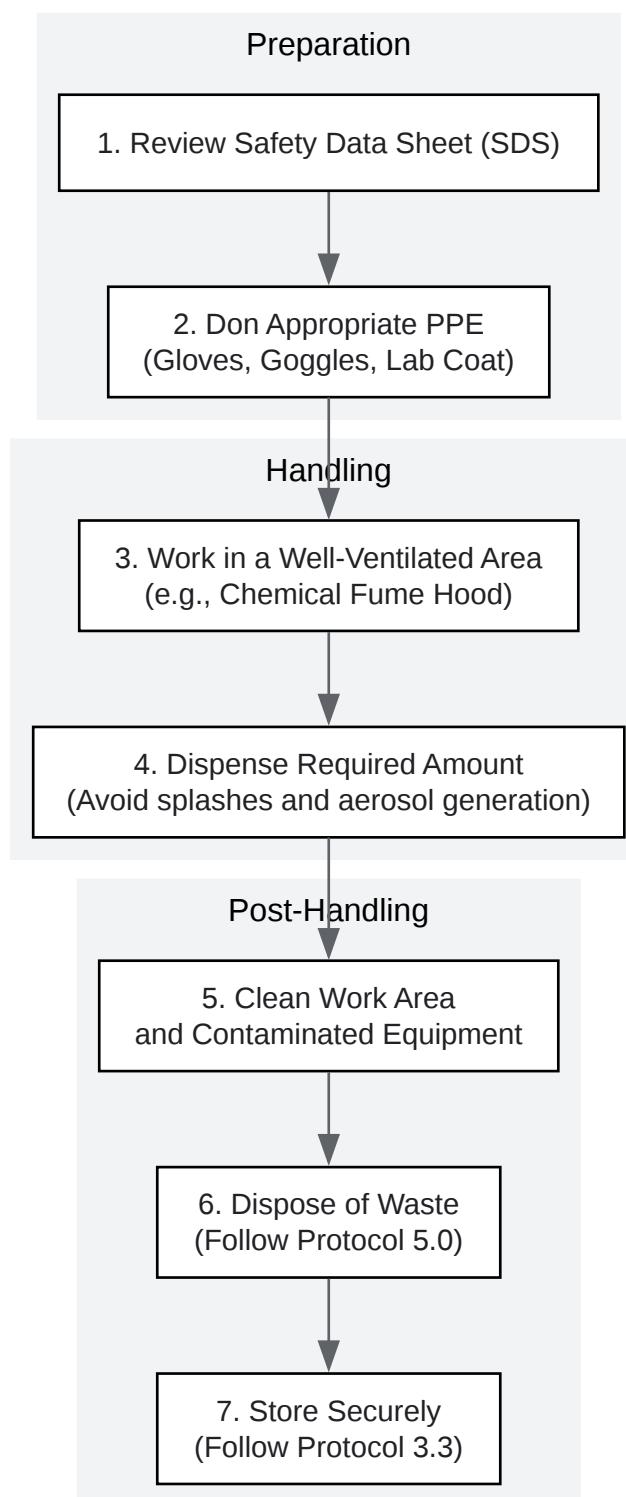
Laboratory Handling and Storage Protocols Required Personal Protective Equipment (PPE)

A risk assessment should always precede handling. The following PPE is mandatory when working with **Oleic diethanolamide**.

Protection Type	Specification	Source(s)
Eye/Face Protection	Tightly fitting safety goggles or a face shield (8-inch minimum).	[3][9]
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and a lab coat or impervious clothing.	[4][9]
Respiratory Protection	Not typically required if work is performed in a well-ventilated area. Use a NIOSH-approved respirator if vapors or mists are generated.	[4][9]

General Handling Workflow

Following a standardized workflow minimizes risk. Always handle this substance in a well-ventilated area, preferably within a chemical fume hood.[7][9] Avoid inhalation of vapors or mists and any contact with skin and eyes.[3][4]



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Caption: Standard workflow for handling **Oleic diethanolamide** safely in the lab.

Storage Protocol

Proper storage is crucial for maintaining chemical stability and preventing accidental release.

- Container: Store in the original, tightly sealed container.[5][7] Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[3]
- Location: Store in a cool, dry, and well-ventilated place away from direct sunlight and sources of ignition.[4][7]
- Compatibility: Store away from incompatible materials, such as strong oxidizing agents.[3]
- Temperature: Recommended storage is at room temperature.[1][5] For long-term storage (months to years), store at -20°C.[1]

Emergency Procedures

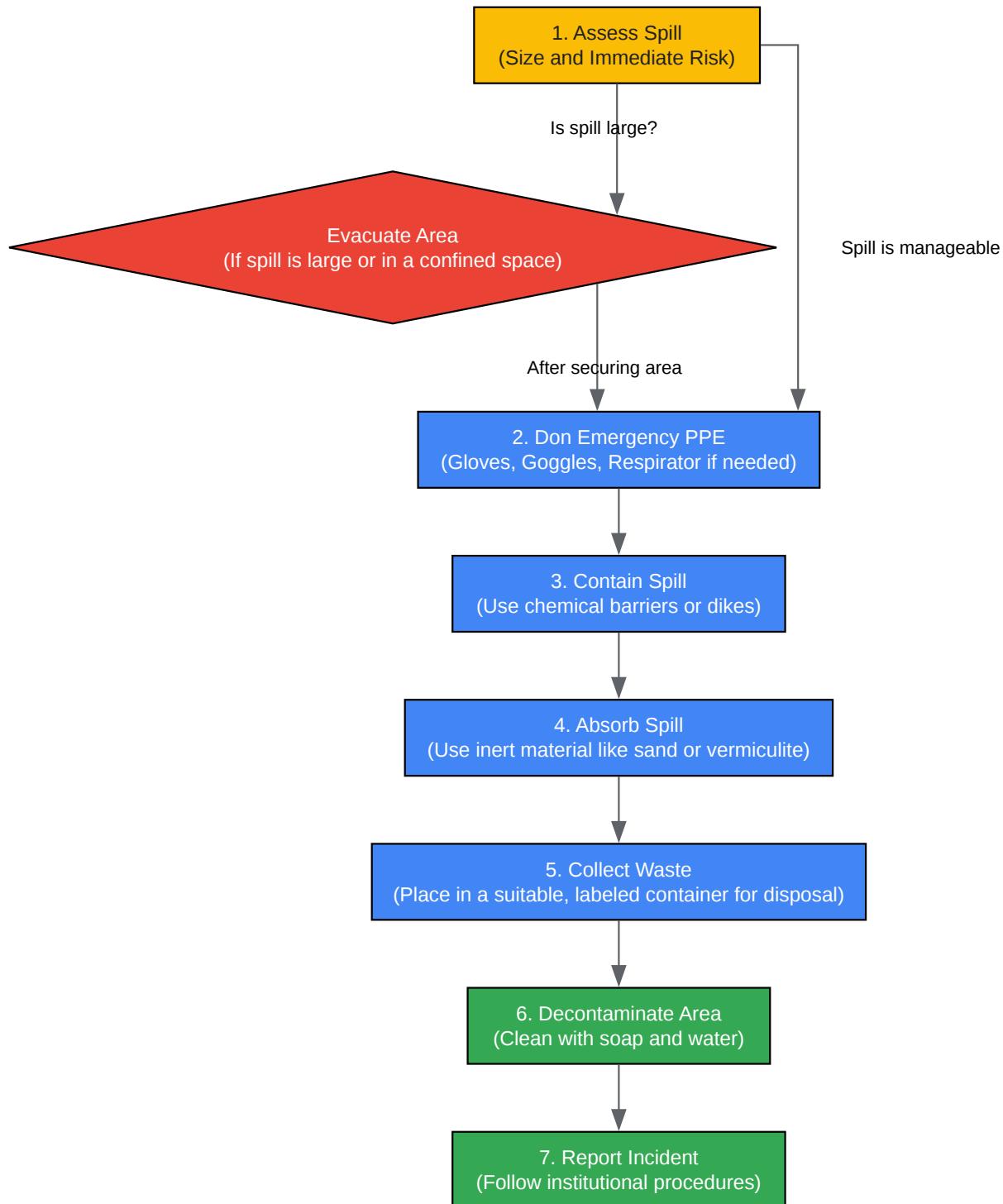
Immediate and appropriate response to an exposure or spill is critical.

First Aid Measures

Exposure Route	First Aid Protocol	Source(s)
Inhalation	Move the affected person to fresh air immediately. If symptoms persist, seek medical attention.	[3][4][7]
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical attention.	[3][9]
Eye Contact	Rinse cautiously and thoroughly with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.	[3][7][9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention immediately.	[3][4]

Spill Response Protocol

In case of a spill, prevent the material from entering drains or waterways.[3][7]



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Caption: Step-by-step protocol for responding to a laboratory spill of **Oleic diethanolamide**.

Waste Disposal Protocol

- Collection: Collect all waste material (spilled substance, absorbent material, contaminated PPE) in a suitable, clearly labeled, and closed container.[3][9]
- Classification: The waste is hazardous. It should not be disposed of in regular trash or down the drain.
- Disposal: Disposal must be carried out in accordance with local, state, and federal regulations.[9] Offer surplus and non-recyclable solutions to a licensed disposal company.[3]

Application Protocol: Preparation of a Topical Emulsion

This protocol provides a representative example of using **Oleic diethanolamide** as an emulsifier in a formulation context.

Objective: To prepare a stable oil-in-water (O/W) emulsion for screening topical drug delivery systems.

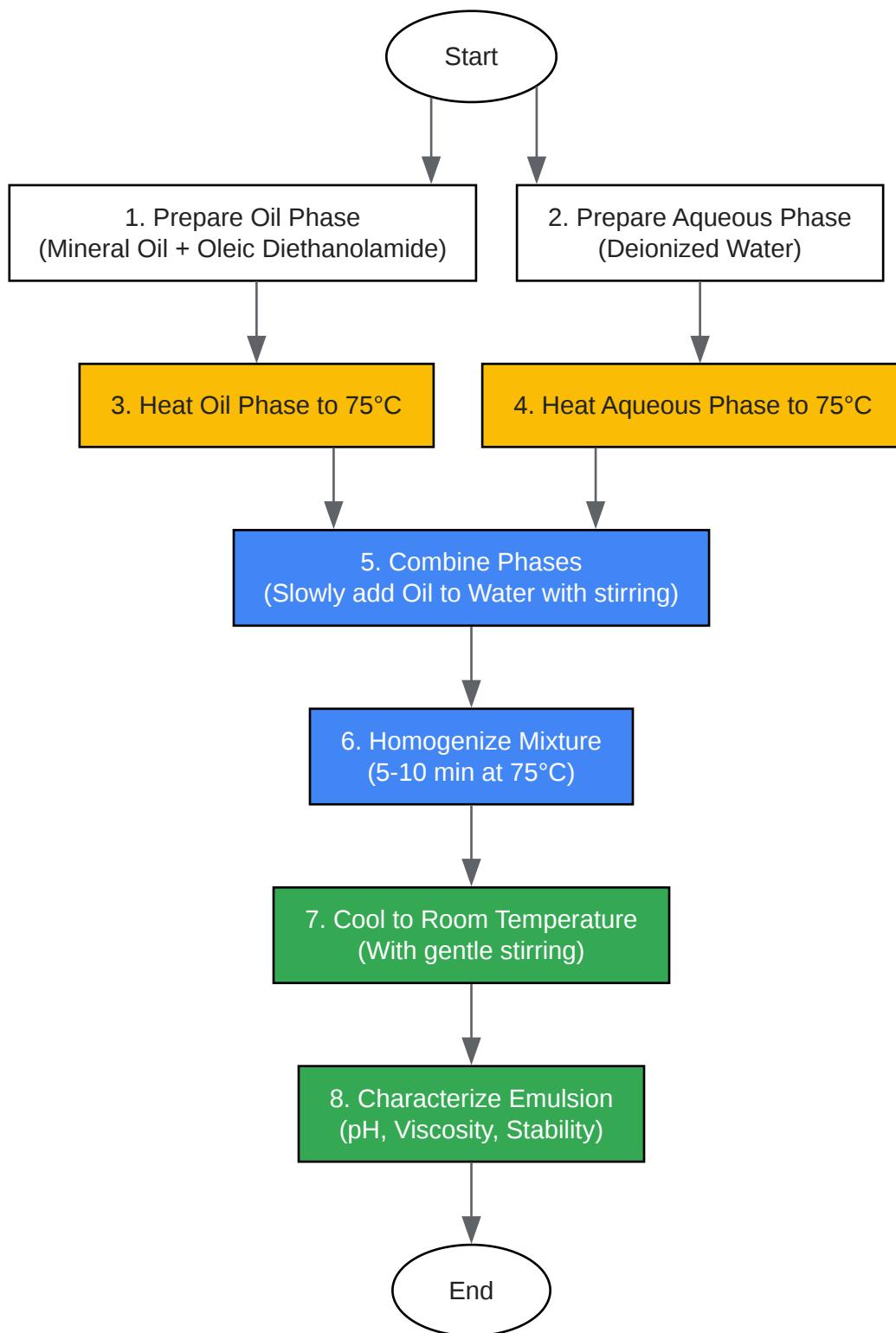
Materials:

- **Oleic diethanolamide**
- Mineral Oil (Oil Phase)
- Deionized Water (Aqueous Phase)
- Active Pharmaceutical Ingredient (API), if applicable
- Beakers, magnetic stirrer, hot plate, homogenizer, thermometer

Procedure:

- Prepare the Oil Phase:
 - In a beaker, weigh the required amount of Mineral Oil.

- Add the specified percentage of **Oleic diethanolamide** (e.g., 2-5% w/w) to the oil phase.
- If the API is oil-soluble, dissolve it in this phase.
- Heat the oil phase to 70-75°C on a hot plate with gentle stirring.
- Prepare the Aqueous Phase:
 - In a separate beaker, measure the required volume of deionized water.
 - If the API is water-soluble, dissolve it in this phase.
 - Heat the aqueous phase to 70-75°C.
- Combine Phases:
 - Slowly add the oil phase to the aqueous phase while stirring continuously with a magnetic stirrer.
- Homogenize:
 - Increase the mixing speed and homogenize the mixture for 5-10 minutes or until a uniform, milky-white emulsion is formed. Maintain the temperature during this step.
- Cooling:
 - Remove the emulsion from the heat and allow it to cool to room temperature with gentle, continuous stirring.
- Characterization:
 - Evaluate the resulting emulsion for physical stability, pH, viscosity, and particle size distribution.

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